

Application Notes and Protocols for EF-4-177, a CDK2 Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EF-4-177
Cat. No.: B15136836

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

EF-4-177 is a potent and orally active allosteric inhibitor of Cyclin-Dependent Kinase 2 (CDK2), with a reported IC₅₀ of 87 nM.^[1] As a critical regulator of the cell cycle, particularly the G1/S phase transition, CDK2 is a significant target in cancer research. Furthermore, **EF-4-177** has been shown to disrupt spermatogenesis, suggesting its potential as a non-hormonal male contraceptive.^{[2][3]} These application notes provide detailed protocols for the preparation of **EF-4-177** stock solutions and its application in common in vitro and in vivo experimental settings.

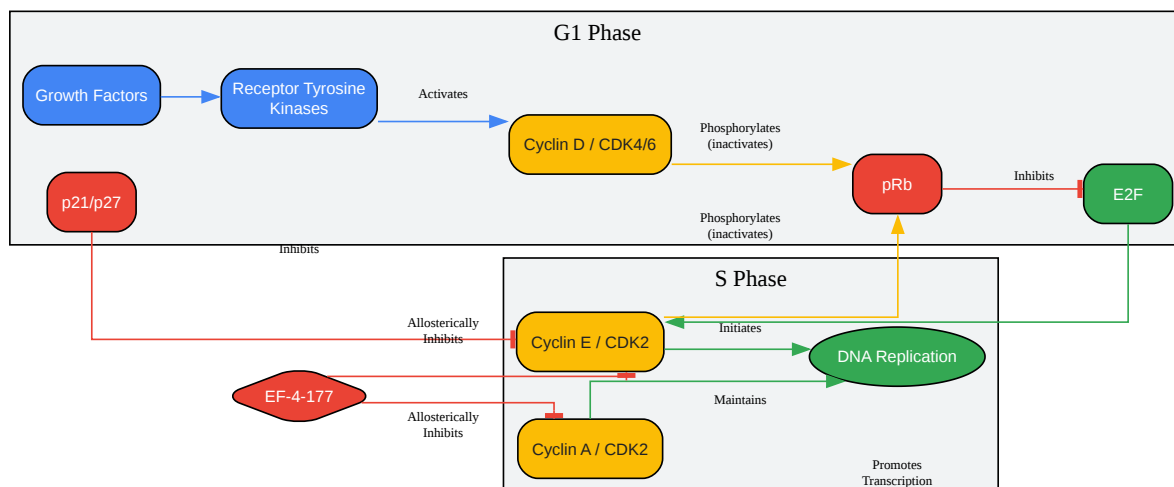
Physicochemical and Biological Properties

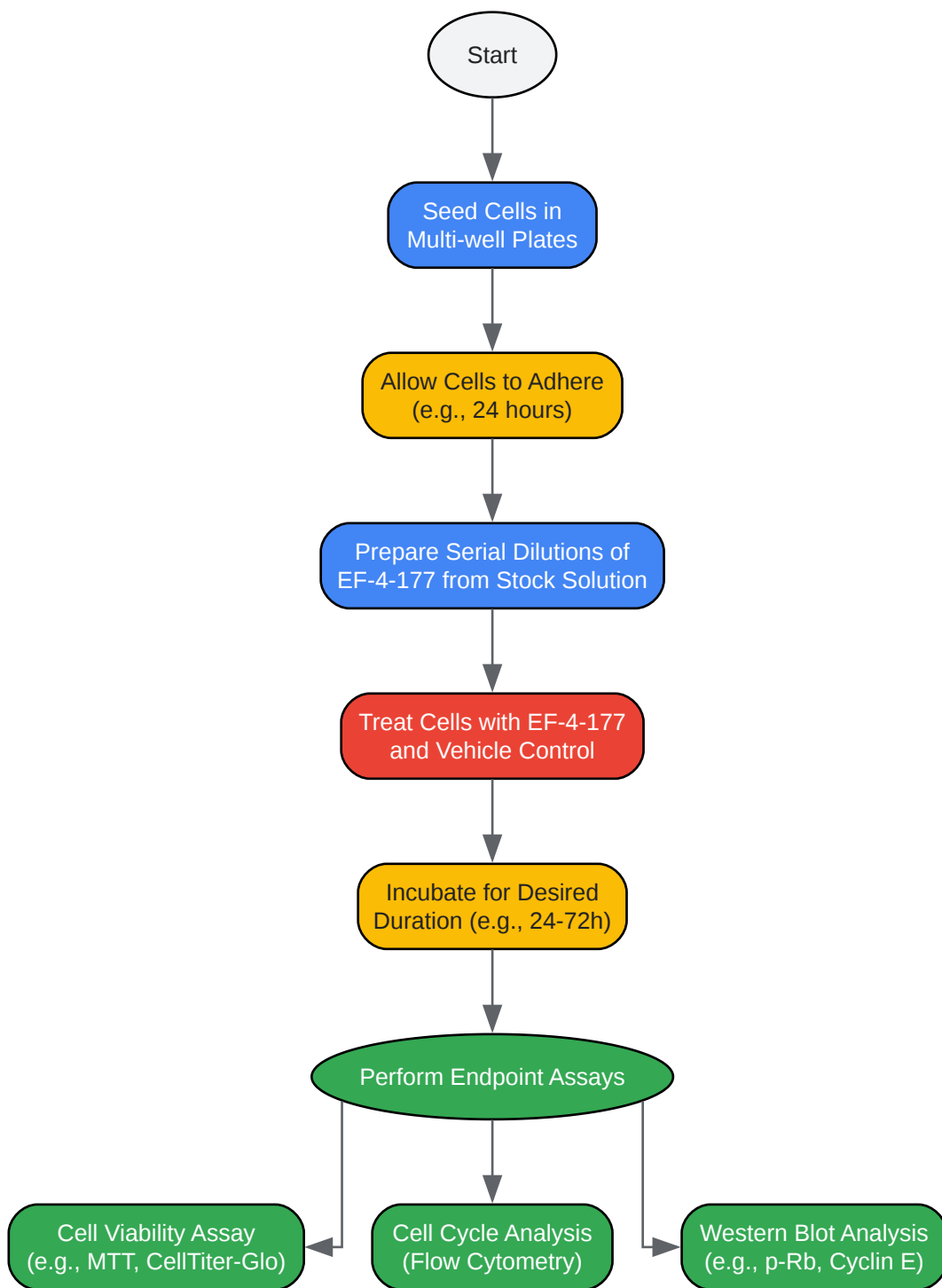
A summary of the key quantitative data for **EF-4-177** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	431.38 g/mol	--INVALID-LINK--
IC50 (CDK2)	87 nM	[1]
Solubility	10 mM in DMSO	--INVALID-LINK--
Storage (Solid)	-20°C for 12 months, 4°C for 6 months	--INVALID-LINK--
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	--INVALID-LINK--

CDK2 Signaling Pathway

EF-4-177 exerts its effect by inhibiting CDK2, a key kinase in the cell cycle signaling cascade. The diagram below illustrates the canonical CDK2 signaling pathway and the point of inhibition by **EF-4-177**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Screening through Lead Optimization of High Affinity, Allosteric Cyclin-dependent Kinase 2 (CDK2) Inhibitors as Male Contraceptives that Reduce Sperm Counts in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 3. EF-4-177 | CDK2 inhibitor | Probechem Biochemicals [probechem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for EF-4-177, a CDK2 Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15136836#how-to-prepare-ef-4-177-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com